

Technical Support Center: Improving Yield in Sluggish 2-Bromothiophenol Suzuki Coupling

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Compound of Interest

Compound Name: 2-Bromothiophenol

Cat. No.: B030966

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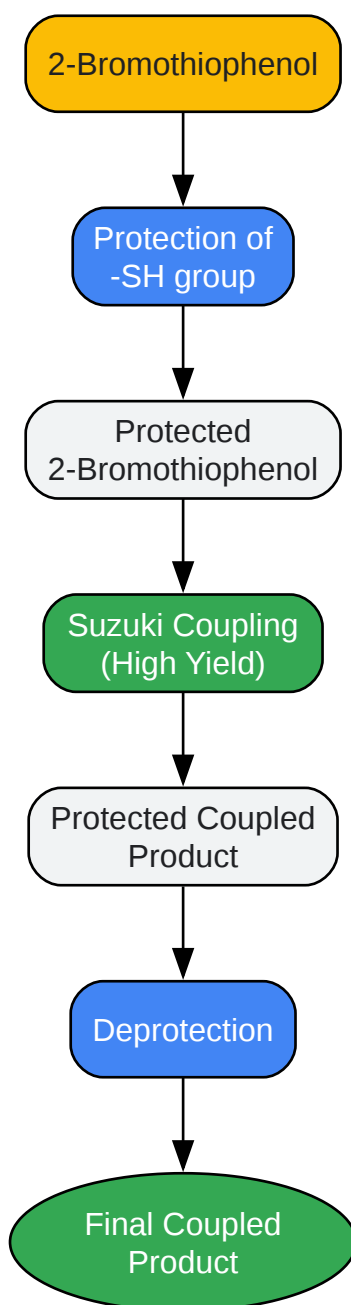
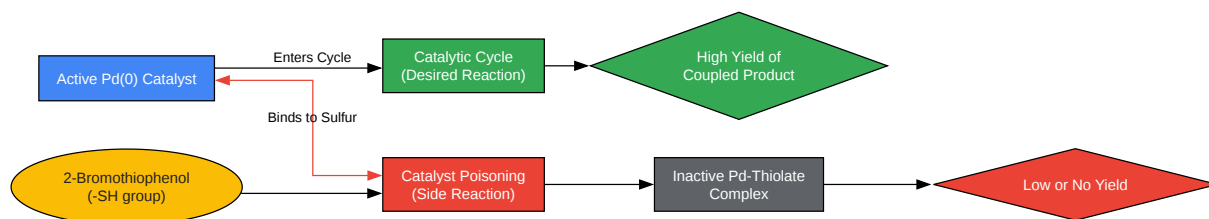
Welcome to the Technical Support Center for researchers, scientists, and drug development professionals. This resource provides targeted troubleshooting advice and answers to frequently asked questions regarding the Suzuki-Miyaura cross-coupling of **2-Bromothiophenol**.

Troubleshooting Guide

Issue: Low or No Product Yield in the Suzuki Coupling of 2-Bromothiophenol

The Suzuki-Miyaura coupling of substrates containing unprotected thiol groups, such as **2-Bromothiophenol**, is notoriously challenging. The primary reason for low yields is the propensity of the thiol group to poison the palladium catalyst.^[1] The sulfur atom can irreversibly bind to the palladium center, leading to catalytically inactive species and halting the reaction.

Diagram of the Core Problem:



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References

- 1. pubs.acs.org [pubs.acs.org]
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